

Personal protective equipment for handling Ajmalicine

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Compound of Interest

Compound Name: Ajmalicine

Cat. No.: B1678821

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Essential Safety and Handling Guide for Ajmalicine

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ajmalicine**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Hazard Identification and Classification

Ajmalicine is classified as harmful if swallowed.[1][2][3] It is essential to be aware of its toxicological properties to handle it safely.

GHS Classification:

- Acute Toxicity, Oral: Category 4[1][2][4]
- Signal Word: Warning[1][2]
- Hazard Statement: H302 - Harmful if swallowed[1][2][3]

Key Safety and Chemical Data

The following table summarizes essential quantitative data for **Ajmalicine**.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₄ N ₂ O ₃	[4]
Molecular Weight	352.43 g/mol	[4]
CAS Number	483-04-5	[1][2]
EC Number	207-589-5	[1][4]
Appearance	Powder	[5]
Storage Temperature	2-8°C	[4]
LD50 (Oral, Mouse)	400 mg/kg	[3]
LD50 (Intraperitoneal, Mouse)	165 mg/kg	[3]
LD50 (Intraperitoneal, Rat)	200 mg/kg	[3]
TDLO (Oral, Human)	12,500 µg/kg	[3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary control measure to prevent exposure when engineering controls cannot eliminate the risk.

- Eye and Face Protection:
 - Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[4]
 - In situations with a risk of splashing, a face shield should be used in combination with safety goggles for full protection.[6]
- Skin Protection:
 - Gloves: Always handle with gloves, which must be inspected before use.[4] Use proper glove removal technique to avoid skin contact.[4] Dispose of contaminated gloves after use in accordance with good laboratory practices and applicable laws.[4] Thicker gloves generally offer better protection.[7]

- Gown/Lab Coat: A protective gown or lab coat is required to prevent skin contact.
- Respiratory Protection:
 - For nuisance exposures or where dust formation is possible, use a P95 (US) or P1 (EU EN 143) particle respirator.[4]
 - Ensure respirators and their components are tested and approved under appropriate government standards like NIOSH (US) or CEN (EU).[4]

Operational and Disposal Plans

Safe Handling Protocols

- Avoid contact with skin and eyes.[4]
- Avoid the formation of dust and aerosols.[4]
- Provide appropriate exhaust ventilation at places where dust is formed.[4]
- Do not eat, drink, or smoke when using this product.[2][3]
- Wash hands thoroughly after handling and before breaks.[2][4]

Storage and Stability

- Store in a cool place.[4]
- Keep the container tightly closed in a dry and well-ventilated place.[4]
- The recommended storage temperature is 2 - 8°C.[4]
- Stock solutions are unstable; they should be prepared fresh.[5] For longer-term storage, solutions can be kept at -80°C for up to 6 months or -20°C for up to 1 month.[8]

Accidental Release Measures

In the event of a spill, follow these procedural steps:

- Evacuate and Secure: Immediately evacuate the spill area and restrict access.

- Ventilate: Ensure the area is well-ventilated.
- Don PPE: Put on all required personal protective equipment, including respiratory protection.
[4]
- Containment and Cleanup:
 - Avoid dust formation.[4]
 - Pick up and arrange disposal without creating dust.[4]
 - Sweep up the spilled material and shovel it into a suitable, closed container for disposal.[4]
- Decontaminate: Clean the spill area thoroughly.
- Waste Disposal: Dispose of the contained waste and any contaminated cleaning materials as hazardous waste.

Disposal Plan

- Dispose of unused product and contaminated packaging as hazardous waste.[4]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[4]
- One method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Do not let the product enter drains.[4]

Emergency First Aid Procedures

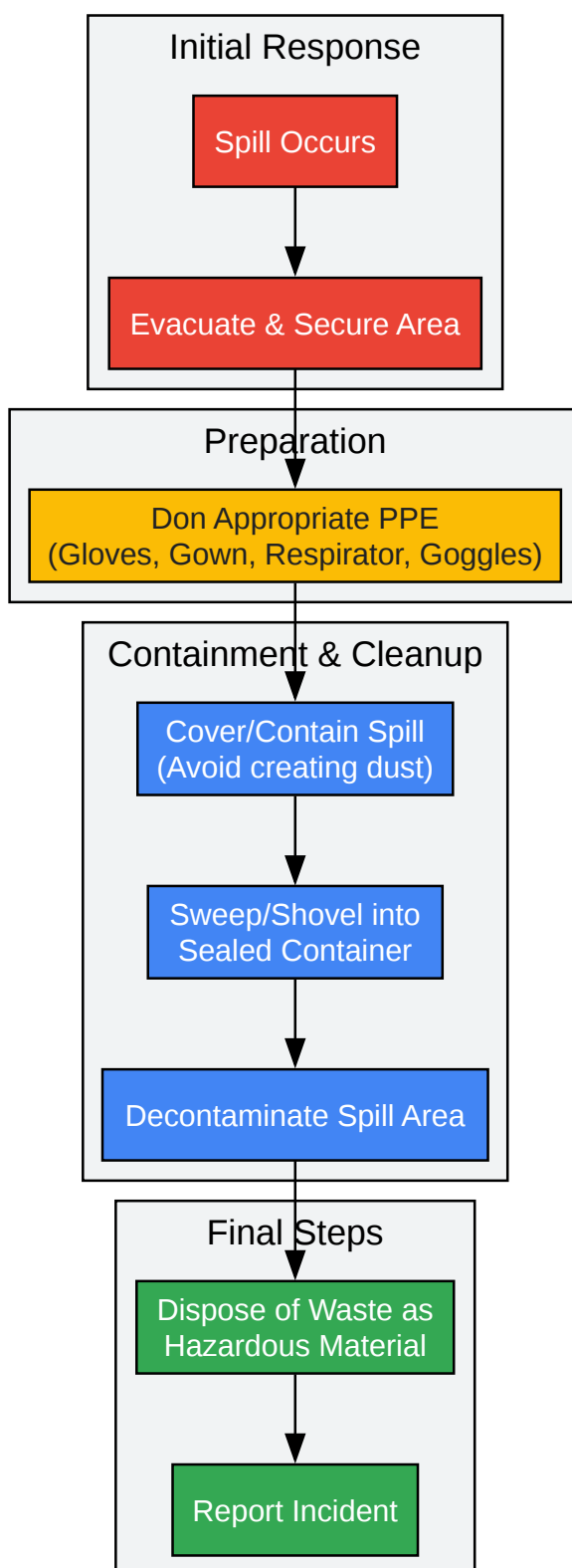
Immediate action is required in case of exposure.

- If Swallowed:
 - Call a poison center or doctor immediately if you feel unwell.[3]
 - Rinse mouth with water.[4]

- Never give anything by mouth to an unconscious person.[4]
- If Inhaled:
 - Move the person into fresh air.[4]
 - If the person is not breathing, give artificial respiration.[4]
 - Consult a physician.[4]
- In Case of Skin Contact:
 - Wash off with soap and plenty of water.[4]
 - Consult a physician.[4]
- In Case of Eye Contact:
 - Rinse the opened eye for several minutes under running water as a precaution.[3][4]

Workflow for Ajmalicine Spill Response

The following diagram outlines the step-by-step procedure for safely managing an accidental spill of **Ajmalicine**.



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Caption: Workflow for handling an accidental spill of **Ajmalicine**.

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